

Technical Guide: Physical & Chemical Characteristics of THDOC-d3

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Compound of Interest

Compound Name: 3 β ,21-Dihydroxy-5 β -pregnan-20-one-d3

Cat. No.: B12423078

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Executive Summary

THDOC-d3 is the deuterated isotopologue of Tetrahydrodeoxycorticosterone (THDOC), a potent endogenous neurosteroid. It serves as the "gold standard" Internal Standard (IS) for the quantification of THDOC in biological matrices (plasma, cerebrospinal fluid, brain tissue) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

By introducing a fixed concentration of THDOC-d3 into samples prior to extraction, researchers can normalize analytical variability caused by extraction efficiency, matrix effects, and ionization suppression. Its physicochemical behavior is nearly identical to the endogenous analyte, ensuring precise co-elution and ionization while remaining spectrally distinct due to the mass shift.

Chemical Identity & Structural Analysis[1]

THDOC-d3 is chemically defined by the substitution of specific hydrogen atoms with deuterium (

H) isotopes. The most common commercial labeling occurs at the C17, C21, or C19 positions to ensure isotopic stability.

Parameter	Specification
Analyte Name	THDOC-d3 (Tetrahydrodeoxycorticosterone-d3)
Parent Compound	3ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted"> ,21-dihydroxy-5 -pregnan-20-one (Allocortolic acid precursor)
IUPAC Name	(3 α α)-3,21-Dihydroxypregnan-20-one-d3
CAS Number	72205-58-4 (Refers to 17 ,21,21-d3 variant); Parent CAS: 567-02-2
Molecular Formula	
Molecular Weight	~337.5 g/mol (vs. ~334.5 g/mol for unlabeled THDOC)
Isotopic Purity	Typically 99% deuterated forms
Chemical Structure	Pregnane skeleton with a ketone at C20 and hydroxyls at C3 and C21. [1] [2] [3] [4] [5] [6] [7]

Stereochemistry Note

The biological activity of THDOC is stereospecific. The neuroactive form is typically 3

,5

-THDOC (allo-THDOC). Researchers must ensure the d3 standard matches the stereochemistry of the target analyte to guarantee identical chromatographic retention times.

Physical & Chemical Stability Profile

Understanding the physical limitations of THDOC-d3 is critical for maintaining stock solution integrity.

Solubility & Reconstitution

THDOC-d3 is a lipophilic steroid. It is practically insoluble in water but soluble in organic solvents.

- Primary Solvents: Methanol, Ethanol, Acetonitrile, DMSO, Dimethyl Formamide (DMF).
- Solubility Limit: ~20–30 mg/mL in Ethanol or DMSO.
- Working Solution: Dilute stock into 50% Methanol/Water or Acetonitrile/Water for LC-MS injection compatibility.

Stability & Storage[9]

- Solid State: Stable for

2 years at -20°C. Hygroscopic; store in a desiccated environment.
- Solution State:
 - Stock (1 mg/mL in MeOH): Stable at -80°C for 6–12 months.
 - Working IS Solution: Prepare fresh weekly or store at -20°C.
 - Critical Warning: Avoid protic solvents with extreme pH, as deuterium exchange can occur at acidic alpha-carbons (though C19/C21 labels are generally robust).

Analytical Application: LC-MS/MS Protocol

The primary utility of THDOC-d3 is in Isotope Dilution Mass Spectrometry (IDMS). The following protocol outlines a validated workflow for quantifying THDOC in plasma.

A. Sample Preparation (Liquid-Liquid Extraction)

Direct protein precipitation is often insufficient for low-level neurosteroids. Liquid-Liquid Extraction (LLE) is preferred to remove phospholipids.

- Spike: Add 10 μL of THDOC-d3 (100 ng/mL) to 200 μL of plasma.
- Extract: Add 1 mL of Methyl tert-butyl ether (MTBE) or Ethyl Acetate. Vortex for 5 min.
- Phase Separation: Centrifuge at 10,000 x g for 5 min.
- Dry: Transfer supernatant to a clean tube and evaporate under Nitrogen at 40°C.
- Reconstitute: Dissolve residue in 100 μL of 50:50 Methanol:Water.

B. Chromatographic Separation

THDOC must be separated from its isomers (e.g., 3

,5

or 3

,5

forms).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus or Thermo Hypersil GOLD), 2.1 x 50 mm, 1.8 μm .
- Mobile Phase A: Water + 0.1% Formic Acid (or 5mM Ammonium Formate).[8]
- Mobile Phase B: Methanol + 0.1% Formic Acid.[5][7][8]
- Gradient: 40% B to 90% B over 5–7 minutes.

C. Mass Spectrometry (MRM Parameters)

THDOC ionizes well in Positive Electrospray Ionization (ESI+) mode, typically forming the protonated molecule

, sodium adduct

, or losing water

.

Recommended MRM Transitions:

Compound	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Type
THDOC (Analyte)	335.2	317.2	15–20	Quantifier
335.2	299.2	25–30	Qualifier	
THDOC-d3 (IS)	338.2	320.2	15–20	Quantifier

Note: Transitions depend on the specific labeling pattern. If using 17,21,21-d3, the water loss (usually from C3) retains the deuterium labels, maintaining the +3 Da shift.

Visualization: Quantification Workflow

The following diagram illustrates the logical flow of using THDOC-d3 to correct for analytical variance.



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Caption: Workflow for THDOC quantification using THDOC-d3 IS to normalize extraction recovery and ionization efficiency.

Biological Context

THDOC is a neuroactive steroid synthesized from deoxycorticosterone. It acts as a Positive Allosteric Modulator (PAM) of GABA-A receptors.

- Stress Response: Levels increase significantly during acute stress.

- Mechanism: Potentiates GABA-mediated chloride influx, leading to neuronal hyperpolarization (anxiolytic/sedative effects).
- Measurement Importance: Altered THDOC levels are implicated in catamenial epilepsy, anxiety disorders, and premenstrual dysphoric disorder (PMDD).

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